

# Physicochemical properties of 4-Bromo-1-ethoxy-2-fluorobenzene

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## Compound of Interest

**Compound Name:** 4-Bromo-1-ethoxy-2-fluorobenzene

**Cat. No.:** B050460

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An In-depth Technical Guide to the Physicochemical Properties of **4-Bromo-1-ethoxy-2-fluorobenzene**

**Audience:** Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of the core physicochemical properties of **4-Bromo-1-ethoxy-2-fluorobenzene**, a halogenated aromatic ether. The information is curated for professionals in research and development who require precise data and standardized methodologies for compound characterization.

## Core Physicochemical Data

The structural and physical properties of **4-Bromo-1-ethoxy-2-fluorobenzene** are essential for its handling, application in synthesis, and prediction of its behavior in various chemical environments. The following table summarizes key quantitative data for this compound.

Property	Value	Source
IUPAC Name	4-Bromo-1-ethoxy-2-fluorobenzene	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrFO	<a href="#">[1]</a>
Molecular Weight	219.05 g/mol	<a href="#">[1]</a>
Exact Mass	217.97426 u	<a href="#">[1]</a>
Boiling Point	233.4 ± 20.0 °C (Predicted)	<a href="#">[1]</a>
Density	1.457 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>
Flash Point	114.0 ± 6.0 °C	<a href="#">[1]</a>
Refractive Index	1.514	<a href="#">[1]</a>
XLogP3	3.1	<a href="#">[1]</a>
Topological Polar Surface Area	9.2 Å <sup>2</sup>	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[1]</a>
Rotatable Bond Count	2	<a href="#">[1]</a>
Heavy Atom Count	11	<a href="#">[1]</a>

## Experimental Protocols

The following sections detail standardized laboratory methodologies for determining the key physicochemical properties of liquid organic compounds like **4-Bromo-1-ethoxy-2-fluorobenzene**.

### Determination of Boiling Point (Capillary Method)

The boiling point is a critical physical constant for characterizing and assessing the purity of a liquid.[\[2\]](#) The capillary method is a common micro-technique for its determination.

Apparatus:

- Thiele tube or melting point apparatus with an aluminum block.[3]
- Thermometer (calibrated).
- Small test tube (fusion tube).[3]
- Capillary tube, sealed at one end.[4]
- Heat source (e.g., Bunsen burner or heating mantle).

Procedure:

- Place a few milliliters of the liquid sample (**4-Bromo-1-ethoxy-2-fluorobenzene**) into the fusion tube.[2]
- Invert a capillary tube (sealed at one end) and place it into the fusion tube with the open end submerged in the liquid.[3]
- Attach the fusion tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Place the assembly into a Thiele tube containing a high-boiling point liquid (like mineral oil) or into the well of an aluminum block apparatus.[3][5]
- Heat the apparatus slowly and uniformly, at a rate of approximately 2°C per minute as the expected boiling point is approached.
- Observe the capillary tube. A slow stream of bubbles will emerge as the liquid's vapor pressure increases.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[3] Note this temperature.
- To confirm, remove the heat source and note the temperature at which the liquid just begins to enter the capillary tube; this should be consistent with the boiling point reading.[6]

## Determination of Density

Density is determined by measuring the mass of a known volume of the liquid.[7]

Apparatus:

- Digital balance (accurate to at least 0.01 g).
- Graduated cylinder or pycnometer (for higher accuracy).[7][8]

Procedure:

- Place a clean, dry measuring cylinder on the digital balance and tare it (zero the mass).[9]
- Carefully add a specific volume of **4-Bromo-1-ethoxy-2-fluorobenzene** to the measuring cylinder (e.g., 10 mL). Read the volume from the bottom of the meniscus at eye level to avoid parallax error.[7]
- Place the filled cylinder back on the balance and record the mass of the liquid.[7]
- Calculate the density using the formula: Density ( $\rho$ ) = Mass (m) / Volume (V).[7]
- For improved accuracy, repeat the measurement several times and calculate the average. [10] The use of a pycnometer, a glass flask with a precise volume, follows a similar principle but yields more accurate results.[8]

## Determination of Solubility

Solubility tests provide qualitative information about the polarity and functional groups present in a molecule, based on the principle of "like dissolves like".[11][12]

Apparatus:

- Several small test tubes.
- Spatula or dropper.
- Vortex mixer (optional).
- Solvents: Water, 5% NaOH, 5% NaHCO<sub>3</sub>, 5% HCl.[13][14]

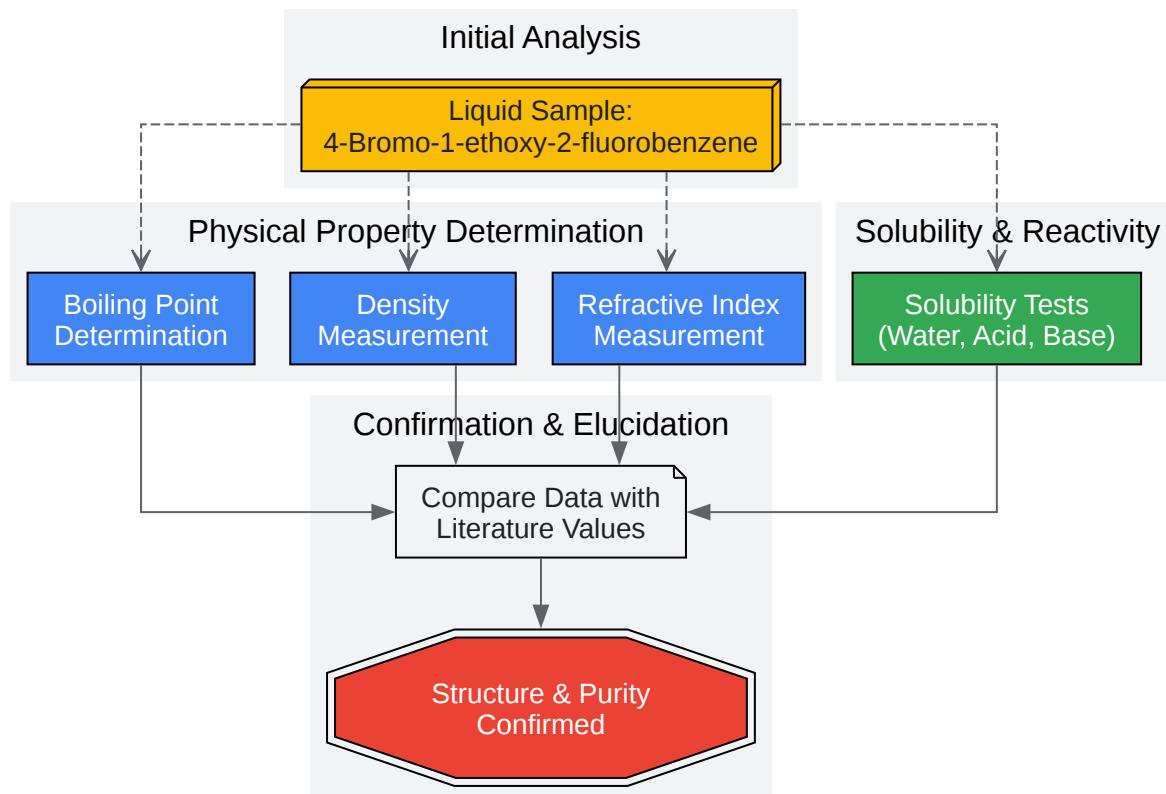
**Procedure:**

- Water Solubility: Add approximately 25 mg or 0.05 mL of the compound to a test tube. Add 0.75 mL of distilled water in small portions, shaking vigorously after each addition.[13] If the compound dissolves completely, it is classified as water-soluble.
- Aqueous Base Solubility: If the compound is water-insoluble, test its solubility in 5% NaOH solution using the same procedure. Solubility in NaOH suggests the presence of an acidic functional group.[14][15]
- Aqueous Acid Solubility: If the compound is insoluble in water and NaOH, test its solubility in 5% HCl. Solubility in dilute acid is a strong indication of a basic functional group, most commonly an amine.[14][15]
- Interpretation: For **4-Bromo-1-ethoxy-2-fluorobenzene**, insolubility in water, aqueous acid, and aqueous base would be expected, classifying it as a neutral, nonpolar organic compound. Its predicted XLogP3 value of 3.1 further suggests poor water solubility.[1]

## Workflow Visualization

The following diagram illustrates a logical workflow for the physicochemical characterization of an unknown liquid organic compound such as **4-Bromo-1-ethoxy-2-fluorobenzene**.

## Workflow for Physicochemical Characterization of an Organic Liquid

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Caption: Logical workflow for the characterization of an organic liquid.

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